

Technical Support Center: Clarification on the "RC-12 Protocol"

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Compound of Interest

Compound Name: RC-12

Cat. No.: B1214610

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Our comprehensive search for a standard biological or experimental protocol referred to as "**RC-12**" for modifications of specific cell types did not yield a defined, publicly documented procedure. The term "**RC-12**" appears in various contexts, none of which align with a specific set of instructions for cell-based experiments as requested.

It is possible that "**RC-12**" is an internal designation for a protocol within a specific research group or company, or it may be a misnomer for a different protocol.

Below is a summary of the different meanings associated with "**RC-12**" found in publicly available information:

"RC-12" in Relation to Cell Lines:

- **RCe016-A (RC-12):** This refers to a specific clinical-grade human embryonic stem cell line. The derivation and characteristics of this cell line have been documented for research purposes.^[1]
- **SK-RC-12:** This is a human renal cancer cell line established from a primary tumor and is used in cancer research.^[2]

"RC-12" in Technology and Communication:

- **HARVEY RC12:** A programmable wall-mounted remote control for professional audio and media control systems.^[3]

- RC12 ARQ & IP Controller: A hardware component designed for the STANAG 5066 automatic repeat request (ARQ) communication protocol, used in radio links.[4]
- HC12 Module: A wireless serial communication module often used by hobbyists in radio-controlled (RC) applications, such as RC airplanes.[5]
- RC Protocols: In the context of radio-controlled models, "protocols" refer to the communication language between a transmitter and a receiver. There are many such protocols, but none are specifically named "**RC-12**".[6][7][8]

Other Mentions of "RC-12":

- Transport Error RC 12: This is an error code that can occur in SAP software, related to transport issues of objects to a production system.[9]
- Grant or Project Codes: In some scientific publications, alphanumeric codes including "RC" are used as identifiers for research grants or projects, and are not names of experimental protocols.[10]

Due to the absence of a defined "**RC-12** protocol" for cell modification, we are unable to provide the requested technical support center with troubleshooting guides, FAQs, and detailed experimental methodologies.

If "**RC-12**" refers to an internal protocol, we recommend consulting your institution's internal documentation or the original authors of the protocol. If you have a different name for the protocol or can provide more specific details about the experimental context, we would be happy to attempt a more targeted search to provide the information you need.

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